

Chemical Profile & Hazard Identification

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Compound of Interest

Compound Name: GR 100679
CAS No.: 150351-87-4
Cat. No.: B607722

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Before disposal, you must understand the biological activity that necessitates strict containment.^{[1][2]} **GR 100679** is designed to block NK2 receptors, which modulate smooth muscle contraction (bronchial/intestinal) and nociception (pain signaling).^{[1][2]}

Property	Data
Compound Name	GR 100679
CAS Number	150351-87-4
Classification	Neurokinin-2 (NK2) Receptor Antagonist
Physical State	Solid (typically white/off-white powder)
Primary Hazard	Bioactive Toxicant. ^{[1][2]} Potent modulator of CNS and peripheral nervous systems. ^{[1][2][3]}
Target Organs	Respiratory system, Gastrointestinal tract, CNS. ^{[1][2]}
Solubility	Soluble in DMSO, Ethanol; poorly soluble in water. ^{[1][2]}



*Critical Safety Logic: Because **GR 100679** is a specific receptor antagonist, trace exposure via inhalation of dust or accidental ingestion can induce physiological effects (e.g., altered gut motility or respiratory function).[1][2] Treat all pure substance waste as Acute Hazardous Waste.*

Personal Protective Equipment (PPE) Matrix

Do not rely on standard lab coats alone.[1][2] The primary risk during disposal is particulate generation.[1][2]

- Respiratory: N95 minimum; P100/HEPA respirator recommended if handling open powder outside a fume hood.[1][2]
- Dermal: Double-gloving (Nitrile).[1][2] The outer glove should be removed immediately if contaminated.[1][2]
- Ocular: Chemical splash goggles (standard safety glasses are insufficient for powder handling).[1][2]

Disposal Workflows (Decision Logic)

Disposal procedures differ based on the physical state of the waste.[1][2] You must segregate streams to prevent incompatible chemical reactions and ensure proper incineration.[1][2]

Workflow A: Solid Waste (Pure Compound & Contaminated Solids)

- Scope: Expired vials, spilled powder, weighing boats, and contaminated gloves.[1][2]
- Protocol:
 - Containment: Place solid waste into a clear polyethylene bag (4 mil thickness).

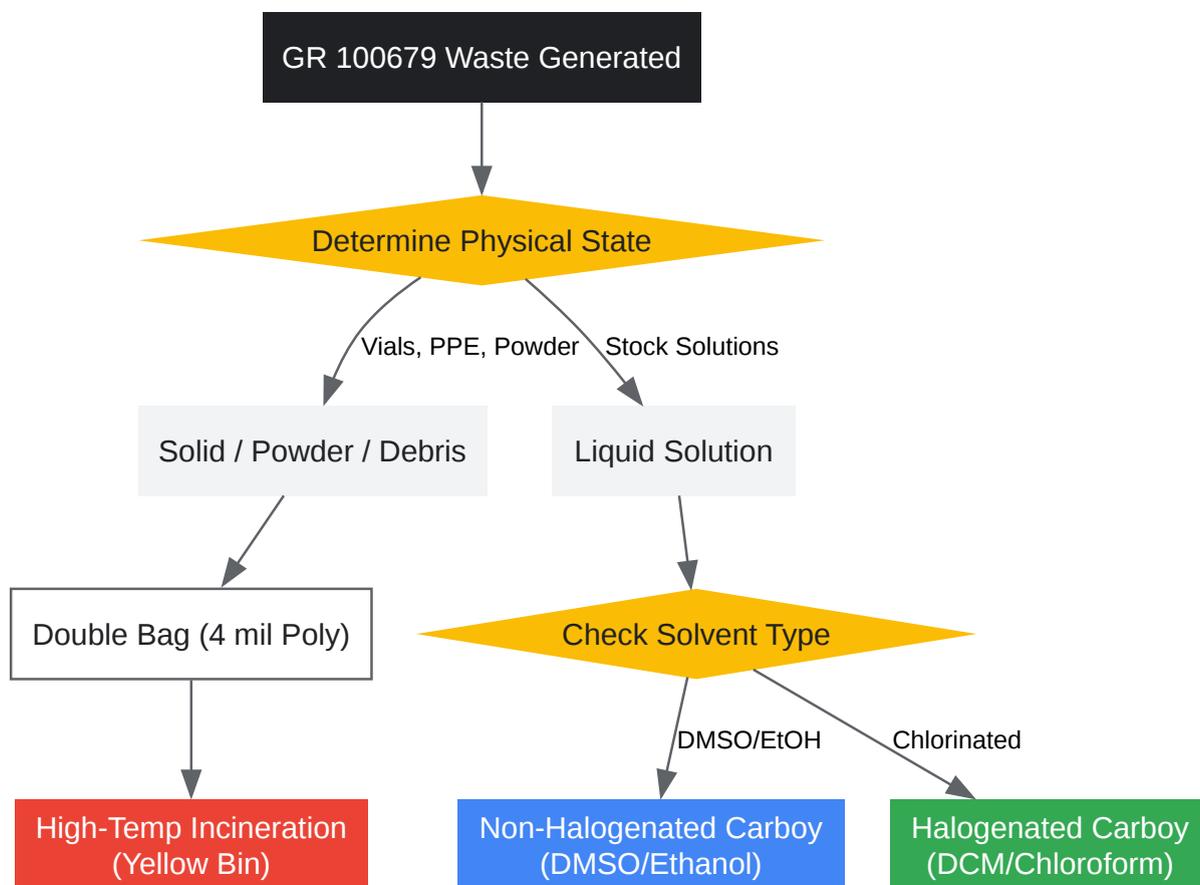
- Secondary Containment: Seal the first bag and place it into a Yellow Bio-Chem Incineration Bin (or your facility's designated High-Heat Incineration container).
- Labeling: Tag as "Hazardous Waste: Toxic Solid (**GR 100679** - NK2 Antagonist)."
- Destruction: Must undergo high-temperature incineration (>1000°C) to break down the peptidomimetic structure.[1][2]

Workflow B: Liquid Waste (Solutions in DMSO/Ethanol)

- Scope: Mother liquors, diluted stock solutions.[1][2]
- Protocol:
 - Segregation: Do NOT pour down the drain.[1][2] **GR 100679** is toxic to aquatic life and bioactive.[1][2]
 - Solvent Compatibility:
 - If dissolved in DMSO/Ethanol: Dispose in Non-Halogenated Organic Waste carboy.[1][2]
 - If dissolved in Dichloromethane (DCM): Dispose in Halogenated Organic Waste carboy.[1][2]
 - Rinsing: Triple-rinse empty vials with the solvent used (e.g., DMSO).[1][2] Add rinsate to the liquid waste carboy.[1][2] Deface the vial label and dispose of the glass in the Sharps/Glass bin.

Visualization: Waste Stream Decision Tree

The following diagram illustrates the logical flow for segregating **GR 100679** waste to ensure compliance with RCRA and EHS standards.



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Figure 1: Decision matrix for segregating **GR 100679** waste streams based on physical state and solvent carrier.

Emergency Spill Response Protocol

In the event of a spill, immediate containment is required to prevent aerosolization of the antagonist.^{[1][2]}

- Evacuate & Alert: Clear the immediate area. Mark the zone.
- PPE Upgrade: Don double nitrile gloves, safety goggles, and a P100 respirator.^{[1][2]}
- Wet Method (Crucial): Do not dry sweep.^{[1][2]} Dry sweeping creates dust.^{[1][2]}

- Cover the spill with a paper towel dampened with a compatible solvent (Ethanol or Acetone) or soapy water.[1][2]
- This "wets" the powder, preventing it from becoming airborne.[1][2]
- Collection: Scoop the damp material and towels into a wide-mouth hazardous waste jar.
- Surface Decon: Wipe the surface 3 times with 10% bleach solution, followed by water, to degrade any residual organic traces.[1][2]



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Figure 2: Linear workflow for managing high-potency powder spills to minimize inhalation risk. [1][2]

References

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- U.S. Environmental Protection Agency (EPA). (2024).[1][2] Resource Conservation and Recovery Act (RCRA) Regulations for Hazardous Waste Identification. [Link][1][2]
- National Institutes of Health (NIH). (2024).[1][2] Guidelines for the Disposal of High Potency Active Pharmaceutical Ingredients (HPAPIs). [Link][1][2]

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